

An In-depth Technical Guide on 2,7-Dimethyl-2,6-octadiene

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Compound of Interest

Compound Name: 2,7-Dimethyl-2,6-octadiene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,7-dimethyl-2,6-octadiene**, a naturally occurring compound that has garnered interest for its potential applications. This document compiles its chemical and physical properties, available safety information, and insights into its biological activities and synthesis.

Core Molecular and Physical Properties

2,7-Dimethyl-2,6-octadiene is a member of the terpene family, characterized by its ten-carbon skeleton. Its fundamental properties are essential for its application in experimental settings.

The molecular formula for this compound is $C_{10}H_{18}$.^{[1][2][3][4]} Its molecular weight is approximately 138.25 g/mol.^{[1][2][3][5]} This compound is also identified by its CAS Registry Number: 16736-42-8.^{[1][2][4]}

A summary of its key physical and chemical properties is presented below:

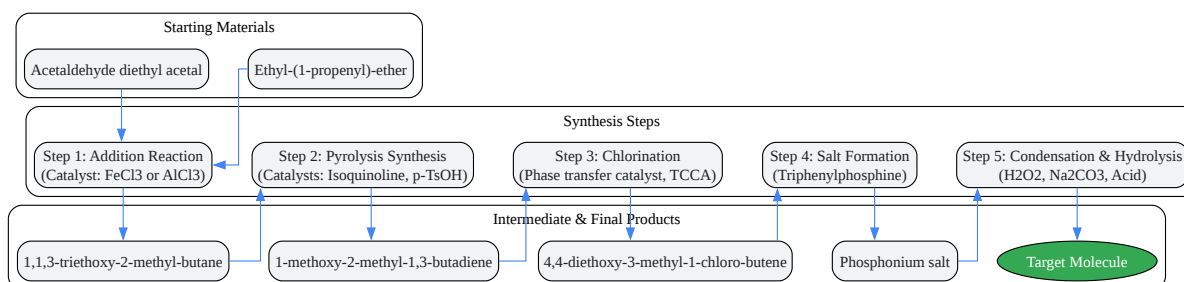
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈	[1][2][3][4]
Molecular Weight	138.25 g/mol	[1][2][3][5]
CAS Number	16736-42-8	[1][2][4]
Density	0.8±0.1 g/cm ³	[2]
Boiling Point	167.1±10.0 °C at 760 mmHg	[2]
Flash Point	43.9±13.8 °C	[2]
Melting Point	-74.4°C	[5]
Refractive Index	n ₂₀ /D 1.474 (lit.)	[5][6]
LogP	4.95	[2]
Solubility in Water	1.51 mg/L @ 25 °C (estimated)	[7]

Synthesis and Experimental Protocols

The synthesis of derivatives of **2,7-dimethyl-2,6-octadiene** often involves multi-step chemical reactions. While specific protocols for the direct synthesis of **2,7-dimethyl-2,6-octadiene** are not extensively detailed in the provided search results, related synthesis strategies for similar compounds can offer valuable insights.

For instance, a method for synthesizing 2,7-dimethyl-2,4,6-octatriene-1,8-dialdehyde involves a five-step process starting from acetaldehyde diethyl acetal and ethyl-(1-propenyl)-ether.[8] This highlights the complexity that can be involved in creating such specific isomeric structures.

A general workflow for a multi-step organic synthesis, which could be adapted for similar compounds, is outlined below.



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A generalized multi-step synthesis workflow.

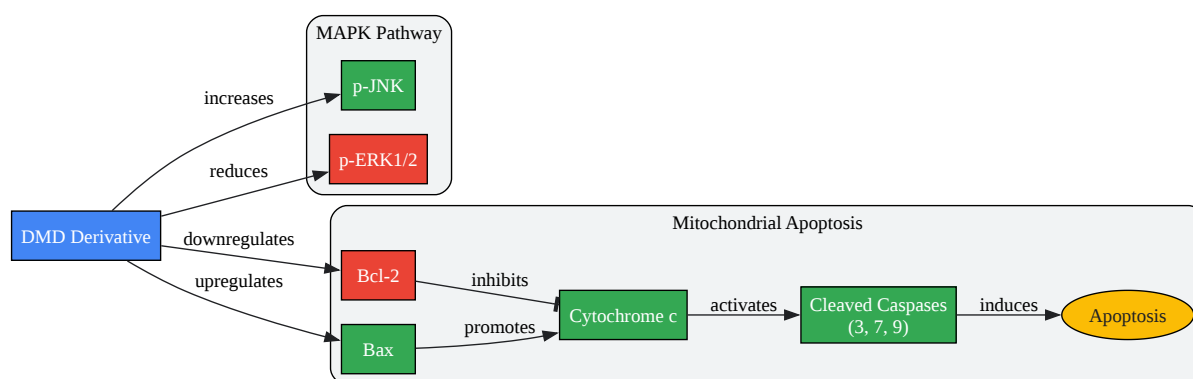
Note on Experimental Protocols: Researchers aiming to synthesize **2,7-dimethyl-2,6-octadiene** or its derivatives should consult detailed procedures from organic synthesis literature, such as those found in Organic Syntheses.[9][10][11] These resources provide step-by-step instructions, including reagent quantities, reaction conditions, and purification methods. For example, a typical protocol would involve dissolving starting materials in a suitable solvent, adding reagents in a controlled manner, monitoring the reaction's progress using techniques like TLC, and finally, purifying the product through methods like distillation or chromatography. [9][11]

Biological Activity and Potential Applications

While information on the specific biological activities of **2,7-dimethyl-2,6-octadiene** is limited, related compounds within the octadiene family have shown notable effects. For instance, a derivative, 2-[(2E)-3,7-dimethyl-2,6-octadienyl]-6-methyl-2,5-cyclohexadiene-1,4-dione (DMD), has demonstrated antitumor activity against hepatocellular carcinoma cells.[12]

The proposed mechanism for DMD's antitumor effect involves the induction of apoptosis through the MAPK signaling pathway.[12] This suggests that the dimethyloctadienyl moiety could be a valuable pharmacophore in the design of new therapeutic agents.

The signaling pathway implicated in the antitumor activity of the related compound DMD is illustrated below.



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Proposed apoptotic signaling pathway for a DMD derivative.

Furthermore, other related dimethyl-octadiene derivatives and isomers have been identified in plant extracts and are studied for their antimicrobial and antioxidant properties.[13][14][15] This underscores the potential for **2,7-dimethyl-2,6-octadiene** to be investigated for similar biological activities.

Safety and Handling

Safety data for **2,7-dimethyl-2,6-octadiene** is not extensively detailed. However, safety data sheets (SDS) for isomeric or structurally similar compounds provide crucial handling guidelines.

For example, the SDS for 1,7-Octadiene, another C_8H_{14} isomer, indicates that it is a highly flammable liquid and may be fatal if swallowed and enters airways.

General Handling Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[16][17]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[17]
- Fire Safety: Keep away from heat, sparks, open flames, and hot surfaces. Use appropriate fire extinguishing media, such as dry chemical or carbon dioxide.
- First Aid: In case of contact, rinse skin or eyes with plenty of water. If inhaled, move to fresh air. If swallowed, do not induce vomiting and seek immediate medical attention.[16][17]

Professionals should always consult the specific Safety Data Sheet for the exact compound being used before commencing any experimental work.

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